

crystallization methods for purifying 2-Chloro-5-nitroquinazolin-4-amine

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Compound of Interest

Compound Name: 2-Chloro-5-nitroquinazolin-4-amine

Cat. No.: B14041106

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Application Note: Advanced Crystallization Protocols for **2-Chloro-5-nitroquinazolin-4-amine**

Abstract

This guide details the purification of **2-Chloro-5-nitroquinazolin-4-amine**, a critical pharmacophore in the synthesis of kinase inhibitors (e.g., EGFR, PI3K targets).^{[1][2]} The presence of the electron-withdrawing nitro group at the C5 position, combined with the labile chlorine at C2, presents a unique purification challenge: balancing solubility requirements against the risk of nucleophilic hydrolysis. This note outlines two validated crystallization protocols designed to maximize purity (>98% HPLC) while preserving the C2-chloro "warhead" for subsequent functionalization.

Chemical Context & Impurity Profile

To design an effective purification strategy, one must understand the genesis of the crude material. **2-Chloro-5-nitroquinazolin-4-amine** is typically synthesized via the selective ammonolysis of 2,4-dichloro-5-nitroquinazoline.^{[1][2]}

- Target Molecule:

- Core: Quinazoline ring.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Functionality: C4-Amine (H-bond donor), C5-Nitro (Strong electron-withdrawing), C2-Chloro (Electrophilic handle).[\[1\]](#)[\[2\]](#)
- Solubility: Poor in non-polar solvents (Hexane); Moderate in polar protic (EtOH); High in polar aprotic (DMSO, DMF).
- Critical Impurities:
 - Ammonium Chloride (
): Stoichiometric byproduct of the ammonolysis.[\[1\]](#)[\[2\]](#) Highly water-soluble.
 - 2-Hydroxy-5-nitroquinazolin-4-amine: Hydrolysis product of the C2-Cl.[\[1\]](#)[\[2\]](#) Formed if water/heat is used indiscriminately.[\[2\]](#)
 - 2,4-Diamino-5-nitroquinazoline: Over-reaction byproduct if ammonia equivalents are not controlled.[\[1\]](#)[\[2\]](#)

Strategic Solvent Selection

The 5-nitro group significantly reduces the basicity of the quinazoline ring compared to non-nitrated analogs, lowering its solubility in mild aqueous acids.[\[1\]](#) Conversely, the C2-chloro group is susceptible to hydrolysis in hot aqueous bases.[\[2\]](#)

Solvent System	Role	Pros	Cons
DMSO / Water	Anti-Solvent	Excellent removal of inorganic salts (). [1] [2]	High boiling point of DMSO makes drying difficult. [1] [2]
Ethanol (Abs.)	Cooling	Good thermal solubility gradient; volatile. [1] [2]	Limited solubility for the 5-nitro derivative at low temps. [1]
Acetonitrile (MeCN)	Cooling	Inert to C2-Cl; sharp solubility curve. [1] [2]	Poor removal of inorganic salts. [2]
THF / Heptane	Anti-Solvent	Good for removing organic non-polar impurities. [1] [2]	Does not remove effectively.

Protocol A: DMSO/Water Anti-Solvent Crystallization (Primary Method)

Best for: Crude material with high inorganic salt content (

) and general organic impurities.

Mechanism: The molecule is highly soluble in DMSO (dipolar aprotic) but insoluble in water.[\[2\]](#)

Water acts simultaneously as an anti-solvent for the product and a solvent for the

impurity.

Step-by-Step Workflow

- Dissolution: Charge 10.0 g of crude **2-Chloro-5-nitroquinazolin-4-amine** into a flask. Add DMSO (50 mL) (5 vol). Stir at 35–40°C until fully dissolved.
 - Note: Do not exceed 50°C to prevent C2-Cl hydrolysis by trace water in DMSO.[\[2\]](#)
- Clarification (Critical): If the solution is hazy (insoluble inorganics), filter through a Celite pad or 0.45 µm PTFE membrane.[\[2\]](#) The filtrate must be clear yellow/orange.

- Nucleation: Transfer filtrate to a reactor with overhead stirring (200 RPM). Maintain 25°C. Slowly add Deionized Water (15 mL) dropwise until a persistent turbidity (cloud point) is observed.
- Aging: Stir the turbid mixture for 30 minutes to allow stable nuclei to form.
- Crystallization: Resume water addition slowly (over 2 hours) until a total of 150 mL (15 vol total) of water is added.
 - Why? Slow addition prevents "oiling out" or trapping of impurities.[\[2\]](#)
- Isolation: Cool the slurry to 0–5°C and hold for 1 hour. Filter via vacuum (Buchner funnel).
- Wash: Wash the cake with Water (2 x 20 mL) to remove residual DMSO and
 . Follow with Cold Isopropanol (1 x 10 mL) to aid drying.[\[2\]](#)
- Drying: Dry in a vacuum oven at 45°C for 12 hours.

Protocol B: Acetonitrile Recrystallization (Polishing Step)

Best for: Removing organic impurities (regioisomers) from material that has already been desalted.

Mechanism: This method utilizes the temperature-dependent solubility of the quinazoline core.
[\[1\]](#) Acetonitrile is non-nucleophilic, protecting the C2-Cl bond.[\[1\]](#)[\[2\]](#)

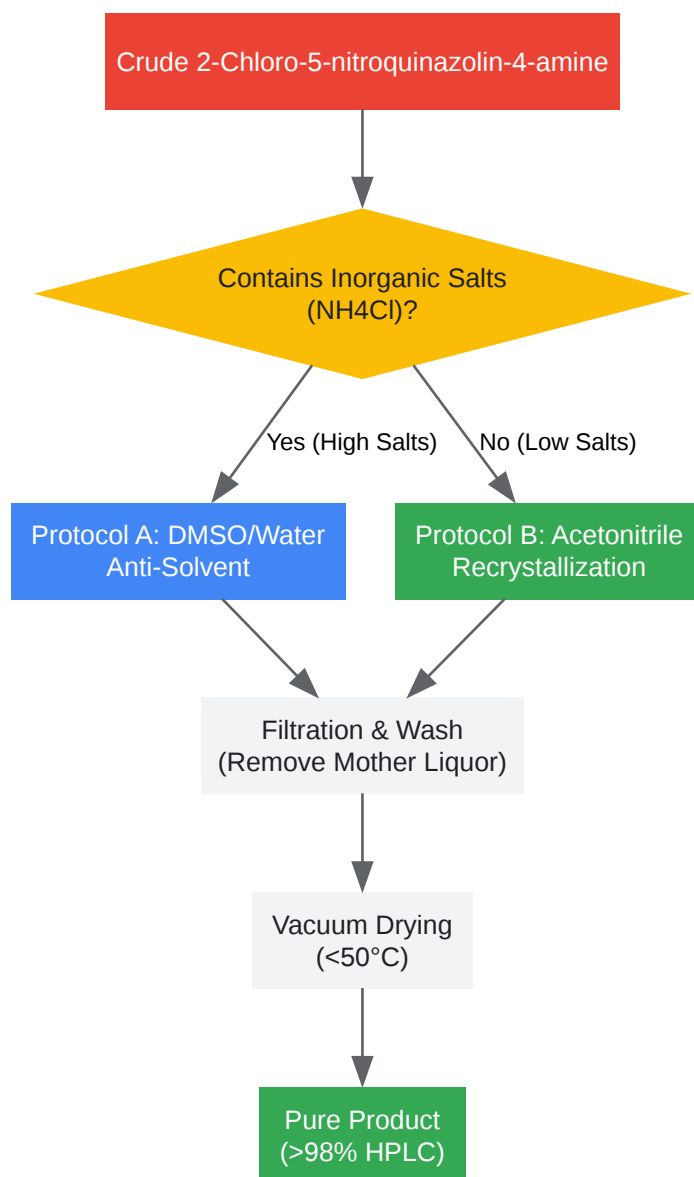
Step-by-Step Workflow

- Slurry: Suspend 10.0 g of pre-washed solid in Acetonitrile (MeCN, 80 mL).
- Reflux: Heat the mixture to reflux (80–82°C). The solid should dissolve completely.[\[1\]](#)
 - Troubleshooting: If solids remain after 15 mins at reflux, add MeCN in 5 mL increments. If insolubles persist, they are likely inorganic salts; perform a hot filtration.

- Controlled Cooling: Turn off the heat source. Allow the flask to cool to room temperature naturally on the stir plate (approx. rate 1°C/min).^[2]
 - Seeding: At ~60°C, add a seed crystal (<10 mg) if available to induce uniform growth.
- Chill: Once at RT, place the flask in an ice bath (0–5°C) for 2 hours.
- Filtration: Collect crystals by vacuum filtration.
- Wash: Wash with Cold MeCN (10 mL).
- Drying: Vacuum dry at 45°C.

Process Visualization

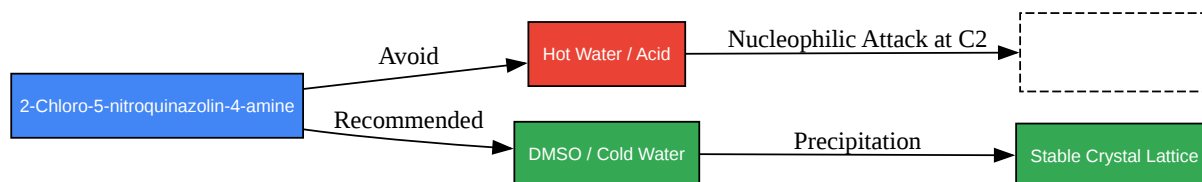
Workflow Diagram: Purification Logic



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Caption: Decision matrix for selecting the optimal purification protocol based on crude impurity profile.

Solubility & Stability Pathway



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Caption: Stability pathway highlighting the risk of C2-Cl hydrolysis in aqueous thermal conditions.

Analytical Validation

To confirm the success of the crystallization:

- HPLC: Run a gradient method (Water/Acetonitrile + 0.1% Formic Acid). The 2-hydroxy impurity typically elutes earlier than the 2-chloro product due to increased polarity.^{[1][2]}
- Chloride Titration: If using Protocol A, verify the absence of chloride ions (from) in the final solid by dissolving a sample in water/methanol and testing with ^[2].
- ¹H NMR (DMSO-d₆):
 - Check for the disappearance of the broad ammonium triplet (if was present).^[2]
 - Verify the integration of the aromatic protons (C6, C7, C8) and the broad amine singlet (at C4).

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